

"S-(3-Hydroxypropyl) ethanethioate" chemical structure and properties

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Compound of Interest

Compound Name: *S*-(3-Hydroxypropyl) ethanethioate

Cat. No.: B2486500

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S-(3-Hydroxypropyl) ethanethioate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential significance of **S-(3-Hydroxypropyl) ethanethioate**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document combines known information with established principles of thioester chemistry to offer a predictive and practical resource for researchers.

Chemical Structure and Properties

S-(3-Hydroxypropyl) ethanethioate is an organic molecule containing both a thioester and a primary alcohol functional group. The presence of these two reactive centers suggests a potential for diverse chemical reactivity and biological activity.

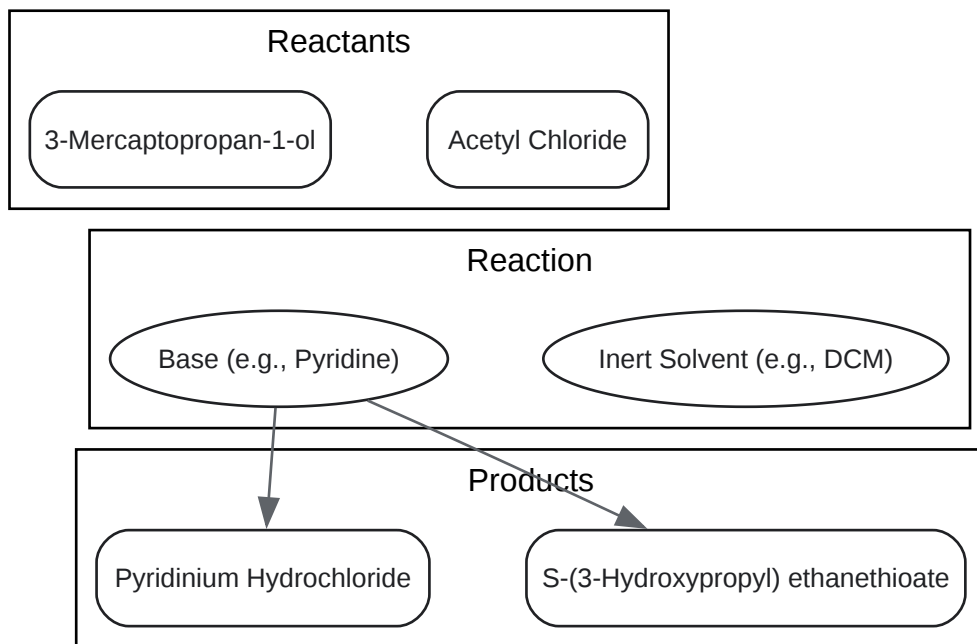
Table 1: Physicochemical Properties of **S-(3-Hydroxypropyl) ethanethioate**

Property	Value	Source
CAS Number	115051-66-6	--INVALID-LINK--
Molecular Formula	C ₅ H ₁₀ O ₂ S	--INVALID-LINK--
Molecular Weight	134.20 g/mol	--INVALID-LINK--
SMILES Code	CC(SCCCO)=O	--INVALID-LINK--
Boiling Point	No data available	
Melting Point	No data available	
Storage	Sealed in dry, 2-8°C	--INVALID-LINK--

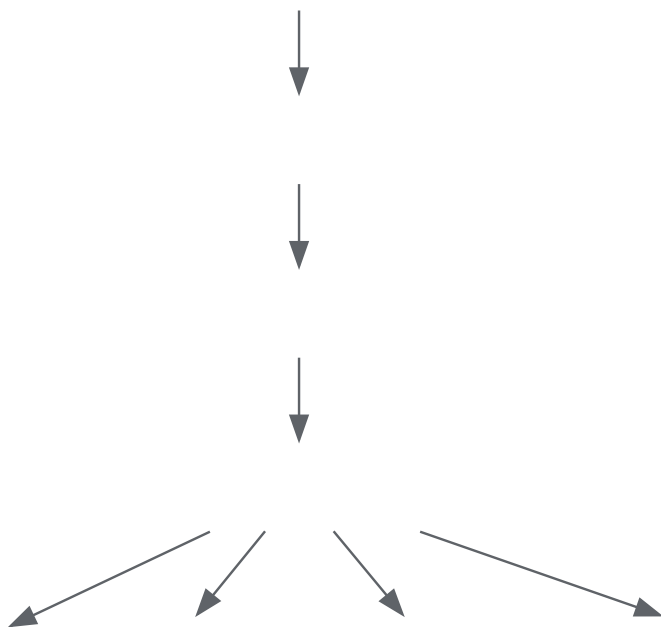
Proposed Synthesis

While a specific, peer-reviewed synthesis protocol for **S-(3-Hydroxypropyl) ethanethioate** is not readily available, a plausible synthetic route can be proposed based on standard methods for thioester formation. One common and effective method is the reaction of a thiol with an acylating agent, such as an acid chloride or anhydride. In this case, 3-mercaptopropan-1-ol would be reacted with acetyl chloride or acetic anhydride.

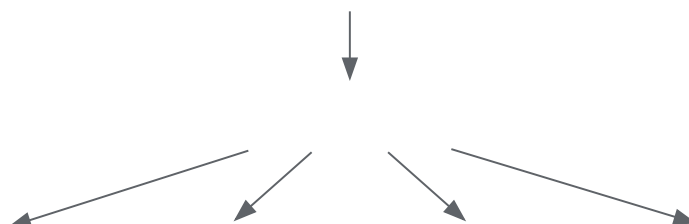
Proposed Synthesis of S-(3-Hydroxypropyl) ethanethioate



Workflow for Characterization



General Role of Thioesters in Metabolism



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